

A Comprehensive Technical Guide to the Solubility of Phenol in Organic Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenol

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the solubility of **phenol** in a variety of common organic solvents. Understanding the solubility of **phenol** is critical for a wide range of applications, from chemical synthesis and extraction processes to its use as a precursor in the pharmaceutical industry. This document offers quantitative solubility data, detailed experimental methodologies for solubility determination, and a visual representation of a standard experimental workflow.

Core Concepts in Phenol Solubility

Phenol (C_6H_5OH) is an aromatic organic compound characterized by a hydroxyl (-OH) group directly bonded to a benzene ring. This structure imparts a unique combination of polar and non-polar characteristics, governing its solubility behavior. The hydroxyl group allows **phenol** to participate in hydrogen bonding, which is a key factor in its solubility in polar solvents.^{[1][2]} Conversely, the non-polar benzene ring contributes to its solubility in less polar organic solvents.^{[1][3]} The general principle of "like dissolves like" is a useful starting point for predicting the solubility of **phenol**.

Quantitative Solubility of Phenol in Organic Solvents

The following table summarizes the available quantitative and qualitative data on the solubility of **phenol** in various organic solvents. It is important to note that solubility is temperature-dependent; where available, the temperature at which the measurement was taken is provided.

Solvent	Chemical Formula	Solubility (g/100 mL)	Temperature (°C)	Observations
Alcohols				
Methanol	CH ₃ OH	Very Soluble	Not Specified	Phenol is readily soluble in methanol.[4][5]
Ethanol	C ₂ H ₅ OH	Very Soluble	Not Specified	Phenol is very soluble in ethanol.[6][7]
Ethers				
Diethyl Ether	(C ₂ H ₅) ₂ O	Very Soluble	Not Specified	Phenol exhibits high solubility in diethyl ether.[4][7]
Ketones				
Acetone	(CH ₃) ₂ CO	Miscible	Not Specified	Phenol is miscible with acetone.[7]
Halogenated Solvents				
Chloroform	CHCl ₃	Very Soluble	Not Specified	Phenol is very soluble in chloroform.[4][7]
Dichloromethane	CH ₂ Cl ₂	Very Soluble	Not Specified	Phenol is reported to be very soluble in dichloromethane.[8]
Carbon Tetrachloride	CCl ₄	Soluble	Not Specified	

Aromatic Hydrocarbons				
Benzene	C ₆ H ₆	~8.33	Not Specified	Calculated from 1 g in 12 mL.[7] [8]
Toluene	C ₇ H ₈	Soluble	Not Specified	The similarity in structure contributes to solubility.[3]
Other Solvents				
Glycerol	C ₃ H ₈ O ₃	Very Soluble	Not Specified	Phenol is very soluble in glycerol.[6][7]
Carbon Disulfide	CS ₂	Very Soluble	Not Specified	Phenol is reported to be very soluble in carbon disulfide. [7]
Hexane	C ₆ H ₁₄	Almost Insoluble	Not Specified	Phenol is almost insoluble in hexane.[8]
Petroleum Ether	-	Almost Insoluble	Not Specified	Phenol is almost insoluble in petroleum ether. [6]
Aqueous Systems				
Water	H ₂ O	8.3	20	Sparingly soluble in cold water.[4] [9]
Aqueous Alkali Hydroxides	e.g., NaOH(aq)	Very Soluble	Not Specified	Phenol is weakly acidic and reacts

with strong
bases to form
highly soluble
phenoxide salts.

[\[4\]](#)[\[7\]](#)

Experimental Protocol for Determining Phenol Solubility

A common and reliable method for determining the solubility of a solid compound like **phenol** in a liquid solvent is the shake-flask method.[\[10\]](#) This method involves creating a saturated solution of the solute in the solvent and then determining the concentration of the solute in that solution.

Materials and Equipment:

- **Phenol** (analytical grade)
- Selected organic solvents (high purity)
- Conical flasks or vials with airtight stoppers
- Constant temperature water bath or incubator shaker
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

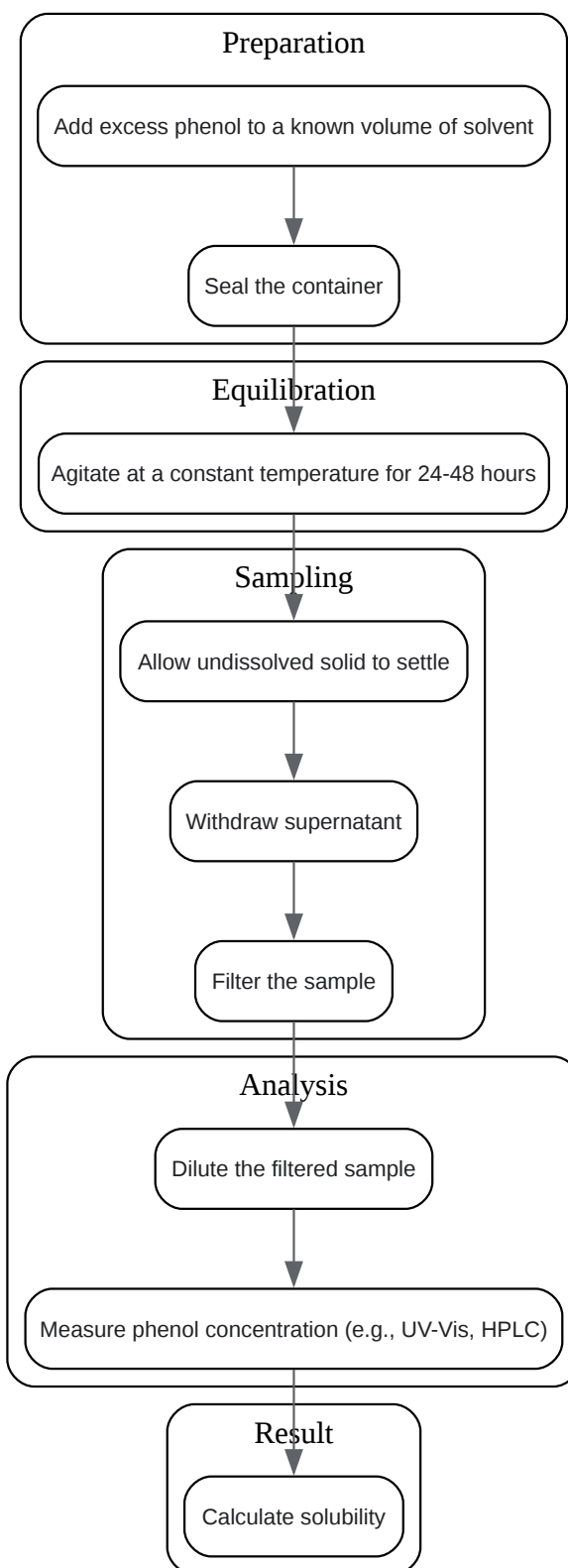
- **Preparation of Supersaturated Solution:** An excess amount of **phenol** is added to a known volume of the organic solvent in a conical flask. This ensures that the solution will become

saturated.

- **Equilibration:** The flask is sealed to prevent solvent evaporation and placed in a constant temperature water bath or shaker. The mixture is agitated for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- **Phase Separation:** After equilibration, the flask is allowed to stand undisturbed at the same constant temperature to allow the undissolved solid **phenol** to settle.
- **Sampling:** A sample of the supernatant (the clear, saturated solution) is carefully withdrawn using a pipette. To avoid transferring any solid particles, the sample is immediately filtered through a syringe filter that is compatible with the organic solvent.
- **Dilution:** The filtered, saturated solution is then accurately diluted with the same organic solvent to a concentration that falls within the analytical range of the chosen measurement technique.
- **Quantification:** The concentration of **phenol** in the diluted sample is determined using a calibrated analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
- **Calculation:** The solubility of **phenol** in the solvent is calculated from the measured concentration of the diluted sample, taking into account the dilution factor. The results are typically expressed in grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in the shake-flask method for determining **phenol** solubility.



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Shake-flask method workflow for solubility determination.

Applications in Drug Development

The solubility of **phenol** and its derivatives is a critical parameter in drug development for several reasons:

- **Synthesis:** **Phenolic** compounds are precursors to a wide range of pharmaceuticals. Their solubility in reaction solvents dictates the choice of reaction conditions and purification methods.
- **Formulation:** The solubility of a drug substance in various excipients and solvent systems is fundamental to developing a stable and bioavailable dosage form.
- **Extraction and Purification:** **Phenol**-chloroform extraction is a classic method for purifying nucleic acids, relying on the differential solubility of macromolecules in these solvents.^[11]
- **Pre-formulation Studies:** Understanding the solubility profile of a new chemical entity containing a **phenolic** moiety is a crucial first step in the pre-formulation process.

This guide provides a foundational understanding of **phenol**'s solubility in organic solvents, offering valuable data and methodologies for professionals in research and drug development. For specific applications, it is always recommended to perform experimental verification of solubility under the precise conditions of interest.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Solubility of Phenol in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8820914#phenol-solubility-in-different-organic-solvents]

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